

2,3-Dichlorobenzamide: A Technical Overview of a Key Chemical Intermediate

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Compound of Interest

Compound Name: 2,3-Dichlorobenzamide

Cat. No.: B1301048

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a technical summary of the available information on **2,3-Dichlorobenzamide**. Despite a comprehensive search of scientific literature and patent databases, there is a notable lack of publicly available data on the specific biological activities of this compound. Its primary documented role is as a chemical intermediate in the synthesis of other molecules, most notably the anticonvulsant medication Lamotrigine.

Chemical and Physical Properties

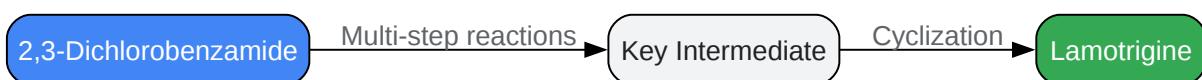
A summary of the key chemical and physical properties of **2,3-Dichlorobenzamide** is presented below.

Property	Value	Source
Molecular Formula	C ₇ H ₅ Cl ₂ NO	PubChem[1]
Molecular Weight	190.02 g/mol	PubChem[1]
CAS Number	5980-24-5	PubChem[1]
Appearance	White to off-white crystalline powder	(Inferred from related compounds)
Melting Point	Not reported	
Solubility	Not reported	

Known Applications: A Crucial Building Block in Synthesis

The principal documented application of **2,3-Dichlorobenzamide** is as a reactant in the synthesis of more complex molecules. Of particular significance is its use in the production of Lamotrigine, a phenyltriazine derivative used in the treatment of epilepsy and bipolar disorder. [2][3]

The synthesis of Lamotrigine from **2,3-Dichlorobenzamide** typically involves a multi-step process. The general synthetic pathway is outlined below.



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A simplified workflow for the synthesis of Lamotrigine.

Biological Activities of an Isomer: 2,6-Dichlorobenzamide

In contrast to the limited information on **2,3-Dichlorobenzamide**, its isomer, 2,6-Dichlorobenzamide, has been studied more extensively. It is primarily known as a major metabolite of the herbicide dichlobenil and possesses herbicidal properties itself.[4] The primary mechanism of action for dichlobenil, and by extension its metabolite, is the inhibition of cellulose biosynthesis in plants. This leads to a disruption of cell wall formation and ultimately plant death.

It is crucial to emphasize that the biological activities of 2,6-Dichlorobenzamide should not be extrapolated to **2,3-Dichlorobenzamide**, as small changes in the substitution pattern of the benzene ring can lead to significant differences in biological effects.

Conclusion

The current body of publicly available scientific literature does not contain in-depth studies on the potential biological activities of **2,3-Dichlorobenzamide**. Its established role is that of a

valuable chemical intermediate in the pharmaceutical industry. Future research may yet uncover specific biological targets and pharmacological effects of this compound, but at present, no such data is available to construct a detailed technical guide on its bioactivities. Researchers interested in this molecule may find more information in proprietary industrial archives or may need to conduct *de novo* screening and characterization studies.

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References

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